5-Methyl-7-hydroxyisoflavone natural sources and isolation methods

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Compound of Interest

Compound Name:	*5-Methyl-7-hydroxyisoflavone*
CAS No.:	*55338-30-2*
Cat. No.:	*B191852*

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Technical Guide: 5-Methyl-7-hydroxyisoflavone Natural Sources, Isolation Protocols, and Structural Characterization[1][2][3]

Executive Summary

5-Methyl-7-hydroxyisoflavone ($C_{16}H_{12}O_3$; MW: 252.27 g/mol) is a rare isoflavonoid congener distinguished by a C5-methyl substitution on the A-ring.[1] While often encountered as the primary bioactive metabolite of the synthetic anabolic agent 5-methyl-7-methoxyisoflavone, it exists as a trace phytochemical in specific leguminous matrices. Its structural uniqueness lies in the C5-methyl group, which imparts distinct metabolic stability and lipophilicity compared to the canonical 5-hydroxyisoflavones (e.g., Genistein) or 5-deoxyisoflavones (e.g., Daidzein).

This guide details the botanical origins, extraction methodologies, and purification workflows required to isolate this compound, alongside the spectroscopic signatures necessary for its validation.

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Part 1: Natural Sources and Botanical Origins

Unlike the ubiquitous isoflavones Genistein and Daidzein, the 5-methyl substituted variant is not a major constituent of the standard soy metabolome. It is primarily observed as a minor metabolite or a semi-synthetic derivative. However, trace accumulation has been documented in specific chemotypes of the Fabaceae (Leguminosae) family.

Primary Botanical Matrices

Source	Scientific Name	Tissue Type	Abundance Profile
Soybean	Glycine max	Hypocotyls/Seeds	Trace; often co-elutes with Daidzein derivatives.
Red Clover	Trifolium pratense	Aerial parts	Minor constituent; requires enrichment.
Pueraria	Pueraria lobata	Roots (Kudzu)	Trace; associated with Puerarin/Daidzin fractions.

Biosynthetic Context: In natural systems, the C5-position is typically oxygenated (hydroxyl) or unsubstituted. The C-methylation at position 5 is enzymatically "expensive" and rare, often arising from specific methyltransferase activities acting on chalcone intermediates prior to ring closure, or via aberrant metabolism of 5-deoxy flavonoids.

Part 2: Extraction and Isolation Protocols

To isolate **5-Methyl-7-hydroxyisoflavone**, researchers must employ a differential extraction strategy that exploits its lack of a C5-hydroxyl group (reducing chelation potential) and its increased lipophilicity due to the methyl group.

2.1 Solvent Selection Strategy

- Primary Extraction: 80% Ethanol (EtOH) or Methanol (MeOH). The hydro-alcoholic mix ensures penetration of the plant matrix while solubilizing the aglycone.
- Liquid-Liquid Partitioning:

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- n-Hexane: Removes lipids/chlorophyll (**5-methyl-7-hydroxyisoflavone** remains in aqueous phase).
- Ethyl Acetate (EtOAc):Target Phase. The compound partitions strongly here due to the free C7-OH and hydrophobic C5-Me.
- n-Butanol: Removes glycosides (if the target is the aglycone).

2.2 Isolation Workflow (Step-by-Step)

Step 1: Matrix Preparation Pulverize dried plant material (Glycine max hypocotyls) to a fine powder (40–60 mesh).

Step 2: Exhaustive Extraction (Ultrasonic Assisted)

- Solvent: 80% MeOH (1:10 w/v ratio).
- Conditions: Sonication at 40 kHz, 45°C for 60 mins, x3 cycles.
- Filtration: Vacuum filter; pool supernatants and evaporate to dryness under reduced pressure (Rotavap at 45°C).

Step 3: Acid Hydrolysis (Optional but Recommended) Since isoflavones often exist as glycosides (7-O-glucosides), acid hydrolysis maximizes the yield of the **5-Methyl-7-hydroxyisoflavone** aglycone.

- Resuspend crude extract in 2N HCl.
- Reflux at 80°C for 2 hours.
- Neutralize and extract with Ethyl Acetate.

Step 4: Chromatographic Purification

- Stationary Phase: Silica Gel 60 (0.063–0.200 mm).
- Mobile Phase Gradient: Chloroform:Methanol (Stepwise: 100:0

  90:10).

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- Polishing: Sephadex LH-20 (Eluent: 100% MeOH) to remove polymeric tannins and chlorophyll traces.

2.3 Visualization of Isolation Logic

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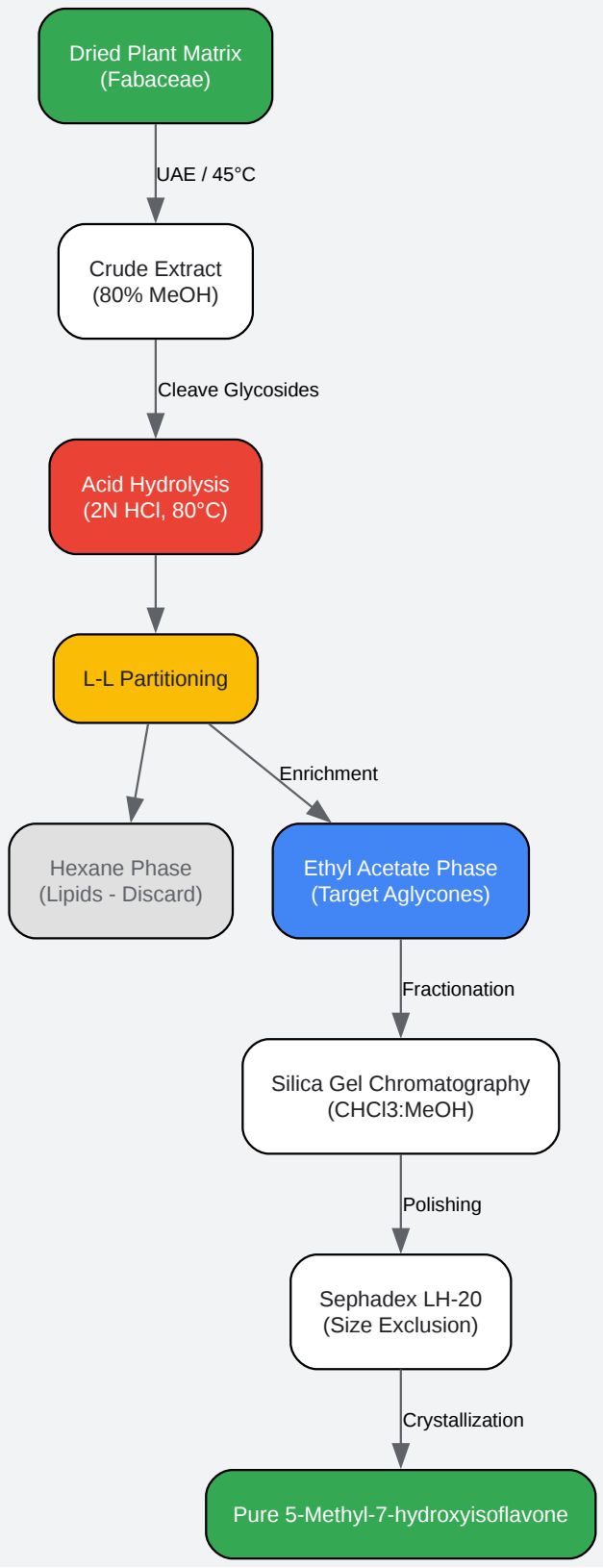

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Caption: Schematic workflow for the targeted isolation of **5-methyl-7-hydroxyisoflavone** from plant matrices.

Part 3: Chemical Characterization & Identification[2]

Validation of **5-Methyl-7-hydroxyisoflavone** requires distinguishing it from its structural isomers (e.g., 5-Deoxy-genistein). The C5-Methyl group provides a unique NMR handle.

3.1 Spectroscopic Signatures

Method	Diagnostic Feature	Causality/Explanation
UV-Vis	~260 nm (MeOH)	Typical isoflavone band II. Lack of bathochromic shift with $AlCl_3$ indicates absence of 5-OH (no chelation).
^1H NMR	~2.1–2.4 ppm (s, 3H)	Critical: Singlet signal corresponding to the Ar-CH_3 at C5. Distinct from O-Me (~3.8 ppm).
^1H NMR	~7.9–8.2 ppm (s, 1H)	H-2 proton characteristic of the isoflavone ring system.
MS (ESI)	m/z 253 $[M+H]^+$	Molecular ion confirmation.
MS/MS	Loss of 15 Da ($\bullet CH_3$)	Fragmentation often shows loss of methyl radical, rare in standard isoflavones.

3.2 Distinguishing 5-Me from 5-OH (Genistein)

The most common error is confusing **5-methyl-7-hydroxyisoflavone** with Genistein derivatives.

- Genistein (5-OH): Shows a sharp downfield signal at

  12.9 ppm (chelated OH).

- 5-Methyl-7-OH:Lacks the

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12.9 ppm signal; instead shows the methyl singlet at

~2.3 ppm.

3.3 HPLC Analytical Conditions

To verify purity, use the following validated gradient system:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6 x 150mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile.
- Gradient: 15% B

  65% B over 30 minutes.
- Detection: 254 nm.
- Retention Time: **5-Methyl-7-hydroxyisoflavone** elutes later than Genistein due to the hydrophobicity of the methyl group replacing the hydrophilic hydroxyl.

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